

# Essential Safety and Operational Guide for 2-Chloro-6-fluorobenzaldehyde

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## Compound of Interest

Compound Name: 2-Chloro-6-fluorobenzaldehyde

Cat. No.: B137617

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This guide provides immediate, essential safety protocols and logistical plans for the handling and disposal of **2-Chloro-6-fluorobenzaldehyde**. Adherence to these procedures is critical for ensuring laboratory safety and regulatory compliance.

## Hazard Identification and Immediate Precautions

**2-Chloro-6-fluorobenzaldehyde** is a solid irritant that requires careful handling to avoid adverse health effects. Key hazards include:

- Skin Irritation: Causes skin irritation.[\[1\]](#)
- Serious Eye Irritation: Causes serious eye irritation.[\[1\]](#)
- Respiratory Irritation: May cause respiratory irritation.[\[1\]](#)

In the event of exposure, immediate action is crucial.

## First Aid Measures

Exposure Route	Immediate Action
Inhalation	Move the individual to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.
Skin Contact	Immediately wash the affected area with plenty of soap and water. Remove all contaminated clothing and shoes. Seek medical attention if irritation persists.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, including under the eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.
Ingestion	Do not induce vomiting. Clean the mouth with water and seek immediate medical attention.

## Personal Protective Equipment (PPE)

The use of appropriate PPE is mandatory when handling **2-Chloro-6-fluorobenzaldehyde** to prevent exposure.

Protection Type	Specific Recommendations
Hand Protection	While specific permeation data for 2-Chloro-6-fluorobenzaldehyde is not available, general guidance for halogenated organic compounds and aldehydes suggests using Butyl rubber or Viton® gloves for the best protection against this chemical class. <sup>[2][3][4]</sup> Nitrile gloves may offer some protection against chlorinated solvents, but their effectiveness against this specific compound is not established and should be considered for splash protection only, with immediate replacement if contact occurs. <sup>[5]</sup> Always inspect gloves for integrity before use.
Eye/Face Protection	Wear chemical safety goggles that conform to OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166. A face shield should be worn in situations with a higher risk of splashing.
Skin and Body Protection	Wear a lab coat or chemical-resistant apron. For tasks with a significant risk of exposure, chemical-resistant coveralls may be necessary. Ensure footwear is closed-toe.
Respiratory Protection	Work in a well-ventilated area, preferably within a chemical fume hood. If handling large quantities or if there is a risk of dust generation and a fume hood is not available, a NIOSH-approved respirator with an appropriate cartridge for organic vapors and particulates should be used.

## Handling and Storage Protocol

Proper handling and storage are essential to maintain the chemical's integrity and prevent accidental exposure.

## Handling

- Ventilation: Always handle **2-Chloro-6-fluorobenzaldehyde** in a well-ventilated area, such as a chemical fume hood, to minimize inhalation of dust or vapors.
- Avoid Contact: Take all necessary precautions to avoid direct contact with skin and eyes.
- Inert Atmosphere: For prolonged storage or sensitive reactions, consider handling under an inert gas like argon or nitrogen to protect from moisture.[6]
- Hygiene: Wash hands thoroughly after handling.

## Storage

- Container: Keep the container tightly closed and store in a dry, cool, and well-ventilated place.
- Incompatibilities: Store away from strong oxidizing agents, strong acids, strong bases, and strong reducing agents.[6]
- Moisture and Air: Protect from exposure to air and moisture.[6]

## Spill Management Protocol

In the event of a spill, a prompt and safe response is critical.

### Minor Spill (Small quantity in a controlled area)

- Alert Personnel: Notify others in the immediate area.
- Evacuate: If necessary, evacuate the immediate spill area.
- Ventilate: Ensure the area is well-ventilated; use a fume hood if the spill is contained within it.
- Don PPE: Wear the appropriate PPE as outlined in Section 2.
- Containment: Gently cover the solid spill with an inert absorbent material like vermiculite or sand to prevent dust from becoming airborne.[7]

- **Collection:** Carefully sweep or scoop the absorbed material into a labeled, sealable hazardous waste container.[8] Do not use combustible materials like paper towels for cleanup.[8]
- **Decontamination:** Clean the spill area with soap and water, collecting the cleaning materials as hazardous waste.[8]

## Major Spill (Large quantity or outside a controlled area)

- **Evacuate:** Immediately evacuate the laboratory and alert others.
- **Isolate:** Close the doors to the affected area to contain any dust or vapors.
- **Contact Emergency Services:** Notify your institution's Environmental Health and Safety (EHS) department and, if necessary, the fire department.
- **Do Not Attempt to Clean:** Do not attempt to clean up a major spill unless you are trained and equipped to do so.

## Disposal Plan

**2-Chloro-6-fluorobenzaldehyde** is a halogenated organic compound and must be disposed of as hazardous waste in accordance with federal, state, and local regulations.

## Waste Segregation and Collection

- **Designated Waste Container:** Collect all waste containing **2-Chloro-6-fluorobenzaldehyde**, including contaminated PPE and cleanup materials, in a clearly labeled, sealed, and compatible hazardous waste container for halogenated organic solids.[8][9]
- **Labeling:** The container must be labeled with "Hazardous Waste" and the full chemical name: "**2-Chloro-6-fluorobenzaldehyde**".
- **No Mixing:** Do not mix halogenated waste with non-halogenated waste streams, acids, bases, or oxidizers.[8]

## Disposal Procedure

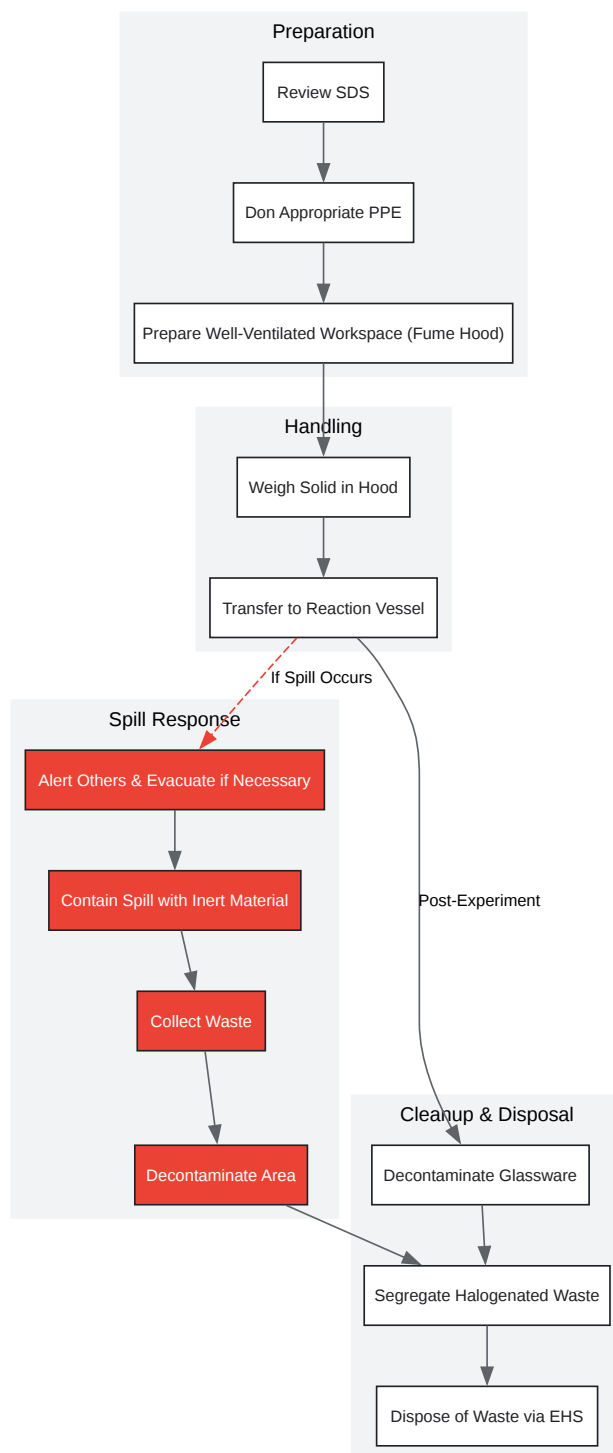
- Consult EHS: Contact your institution's EHS department for specific guidance on hazardous waste pickup and disposal procedures.
- Waste Manifest: Ensure all required waste disposal forms are completed accurately.
- Incineration: The typical disposal method for halogenated organic waste is high-temperature incineration at a licensed hazardous waste facility.<sup>[9]</sup>

## Quantitative Data Summary

Property	Value
CAS Number	387-45-1
Molecular Formula	C <sub>7</sub> H <sub>4</sub> ClFO
Molecular Weight	158.56 g/mol
Appearance	White solid
Melting Point	32-35 °C
Boiling Point	104-105 °C
Flash Point	102 °C (closed cup)
Occupational Exposure Limits	No data available. Handle with caution to minimize exposure. <sup>[10]</sup> <sup>[11]</sup>

## Experimental Workflow Diagram

## Workflow for Handling 2-Chloro-6-fluorobenzaldehyde



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Caption: A logical workflow for the safe handling of **2-Chloro-6-fluorobenzaldehyde**.

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